

propylcyclopentane hydrogenation nitration oxidation reactions

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Compound Focus: Propylcyclopentane

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Chemical Profile of Propylcyclopentane

Propylcyclopentane (C₈H₁₆) is a clear, colorless, mobile, and flammable liquid with an ether-like odor [1]. Its key physical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₁₆ [1]
Molecular Weight	112.22 g/mol [1]
Melting Point	-117.3 °C [1]
Boiling Point	131 °C [1]
Density	0.77633 g/cm ³ at 20 °C [1]
Solubility in Water	2.04 mg/kg at 25 °C [1]
Vapor Pressure	12.3 mmHg at 25 °C [1]
log K _{ow}	3.63 [1]

Protocol 1: Vapor Phase Nitration

This protocol is adapted from a 1960 study on the vapor-phase nitration of cyclopentane hydrocarbons [2].

Reaction Overview and Optimization

Nitration of **propylcyclopentane** with concentrated nitric acid (68%) in the vapor phase yields a mixture of secondary and tertiary nitro compounds [2]. The optimal conditions for maximum yield are summarized below.

Reaction Parameter	Optimum Condition	Effect on Yield
Temperature	385 °C	Yield decreases above ~390 °C due to pyrolysis [2].
Molar Ratio (Hydrocarbon : HNO ₃)	2.1 : 1 to 2.5 : 1	Lower ratios can lower yield [2].
Contact Time	1.2 - 1.3 seconds	Shorter or longer times can reduce efficiency [2].
Nitro Compound Yield	Up to 76% (on hydrocarbon consumed)	[2]
Product Ratio (Secondary : Tertiary)	~40 : 1 (at 385 °C)	Ratio is temperature-dependent [2].

Detailed Experimental Procedure

Materials:

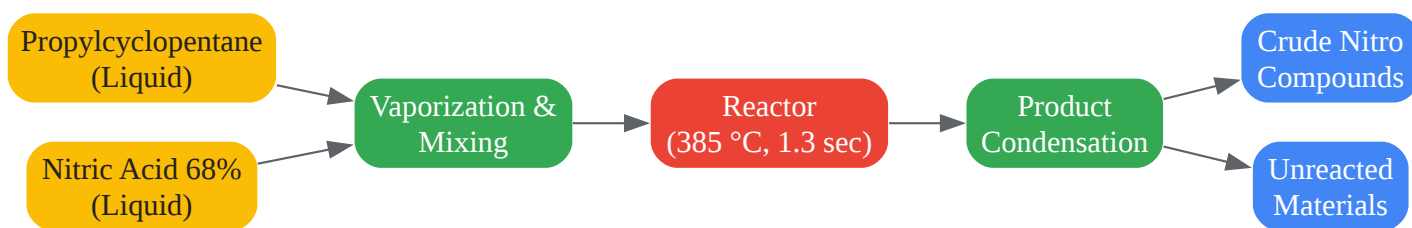
- **Hydrocarbon:** **Propylcyclopentane**, synthesized and purified [2].
- **Nitrating Agent:** Concentrated (68%) Nitric Acid (HNO₃) [2].
- **Apparatus:** Vapor-phase nitration reactor system.

Method:

- **Feed Preparation:** Vaporize **propylcyclopentane** and nitric acid separately.
- **Reaction:** Introduce the vaporized feeds into a heated reactor. Maintain conditions at:
 - Temperature: 385 °C
 - Molar Ratio (**Propylcyclopentane** : HNO₃): 2.5 : 1
 - Contact Time: 1.2 - 1.3 seconds [2]
- **Product Collection:** Condense the effluent gas stream to collect liquid nitro products.
- **Separation & Analysis:** Separate the nitro compounds from the reaction mixture. The original study used methods described in prior work to analyze composition and calculate yields [2].

Reaction Workflow

The following diagram illustrates the vapor phase nitration process.



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Protocol 2: Oxidation and Combustion Kinetics

While a direct oxidation protocol for **propylcyclopentane** was not located, insights can be drawn from studies on similar cycloalkanes and combustion kinetics.

Liquid Phase Oxidation (Inferred from Cyclopentane)

A patent describes a method for oxidizing cyclopentane to cyclopentanol and cyclopentanone, which may be adaptable for **propylcyclopentane** [3].

Inferred Procedure:

- **Reaction Setup:** Charge a reactor with **propylcyclopentane** and a catalyst. For cyclopentane, a catalyst of general formula $\text{Co}(_x)\text{M}(_y)\text{O}(_z)$ (where M = Mn, Ce, Zr, Ni, Cu, Cr, Fe, Zn, or a halogen) is used [3].
- **Oxidation:** Introduce an oxygen-containing gas (e.g., air) into the liquid phase. Maintain pressure between 0.5 - 2.5 MPa and temperature between 150 - 180 °C [3].
- **Product Separation:** After reaction, separate the oxidation products (expected to be alcohols and ketones) from the catalyst and unreacted hydrocarbon via distillation [3].

Hydrogen Abstraction by H Atoms (Combustion Context)

A 2023 kinetic study on similar long-chain alkylcyclohexanes (n-propylcyclohexane) provides relevant data for H-abstraction, a critical initial step in oxidation/combustion [4].

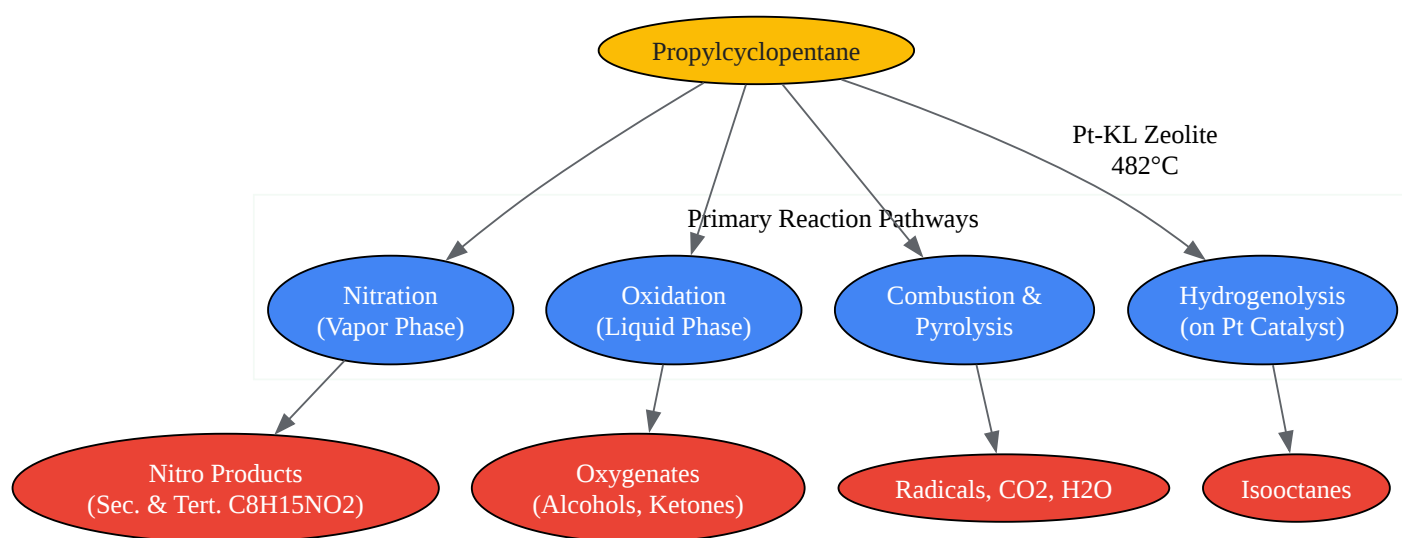
Reaction Site	Kinetic Behavior
Tertiary Carbon (side chain)	Has the lowest activation energy for H-abstraction [4].
Secondary Carbon (ring)	Exhibits higher activation energy compared to tertiary sites [4].
Primary Carbon (side chain)	Has the highest activation energy for H-abstraction [4].
Implication	At combustion temperatures, H-atom abstraction favors tertiary sites on the propyl side chain [4].

Important Safety and Handling Notes

- **Flammability:** **Propylcyclopentane** is a highly flammable liquid. Use away from ignition sources and in a well-ventilated area or fume hood [1].
- **High-Temperature Hazards:** The nitration protocol operates at high temperatures (>300 °C). Use appropriate personal protective equipment (PPE) and engineering controls.
- **Corrosive Chemicals:** Concentrated nitric acid is highly corrosive and a strong oxidizer. Handle with extreme care using suitable PPE.

Research Applications and Pathways

Propylcyclopentane serves as a model compound in fuel chemistry [4] [5] and is used in organic synthesis [1]. The following diagram summarizes its studied reaction pathways.



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> **Note on Hydrogenation:** A specific protocol for the hydrogenation of **propylcyclopentane** was not found in the current search results. Based on its structure, standard catalytic hydrogenation conditions (H₂ gas, catalyst like Pt, Pd, Ni, elevated temperature/pressure) should be applicable to convert it to **propylcyclopentane** (fully saturated). It is recommended to consult general organic synthesis resources for established alkene hydrogenation methods.

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